

Application Notes and Protocols for the Synthesis of Pyrazoloazines from 5-Aminopyrazoles

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Compound of Interest

Compound Name: 5-Aminomethyl-1-ethyl-3-methylpyrazole

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These application notes provide detailed protocols for the synthesis of various pyrazoloazine scaffolds, including pyrazolo[3,4-b]pyridines, pyrazolo[1,5-a]pyrimidines, and pyrazolo[5,1-c][1][2][3]triazines, utilizing 5-aminopyrazoles as key precursors. The condensation of 5-aminopyrazoles with various bielelectrophilic species is a cornerstone in the formation of these fused heterocyclic systems.[1][4] Pyrazoloazines are of significant interest in medicinal chemistry due to their structural similarity to purine bases found in DNA and RNA, leading to a wide range of biological activities.[2]

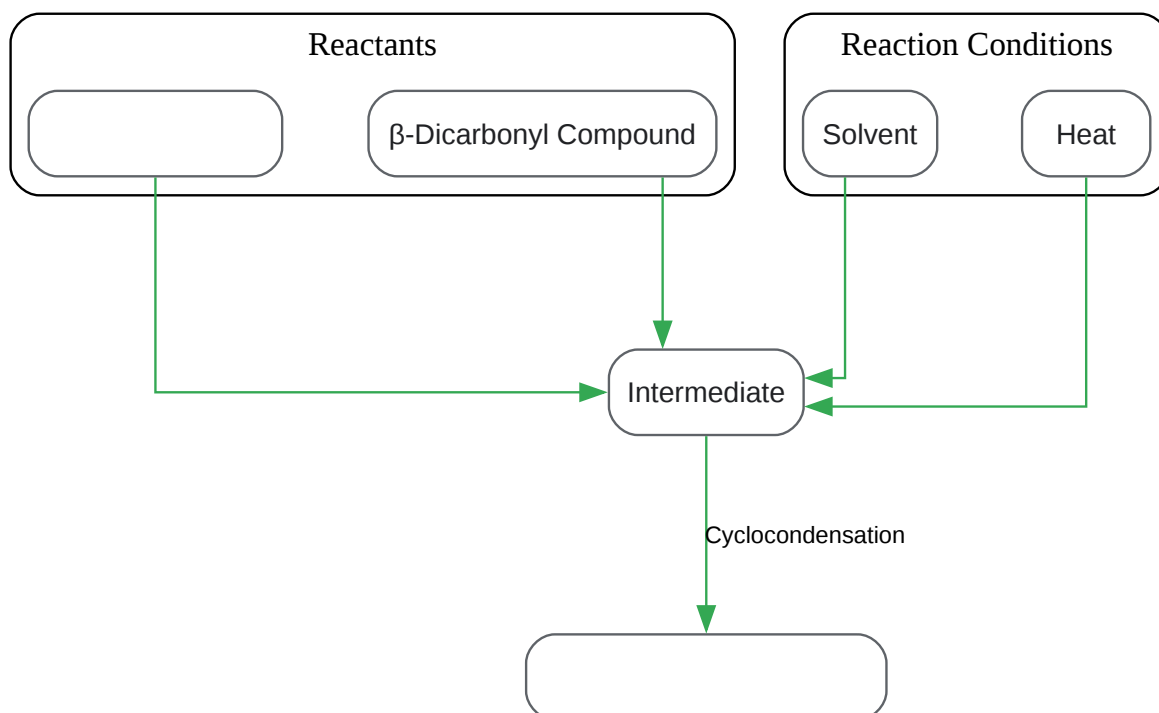
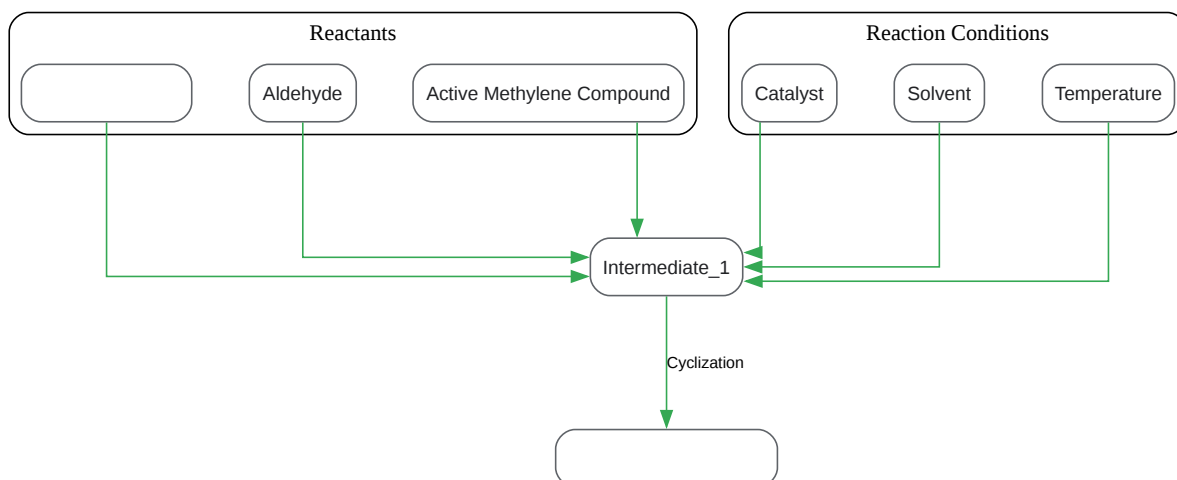
Synthesis of Pyrazolo[3,4-b]pyridines

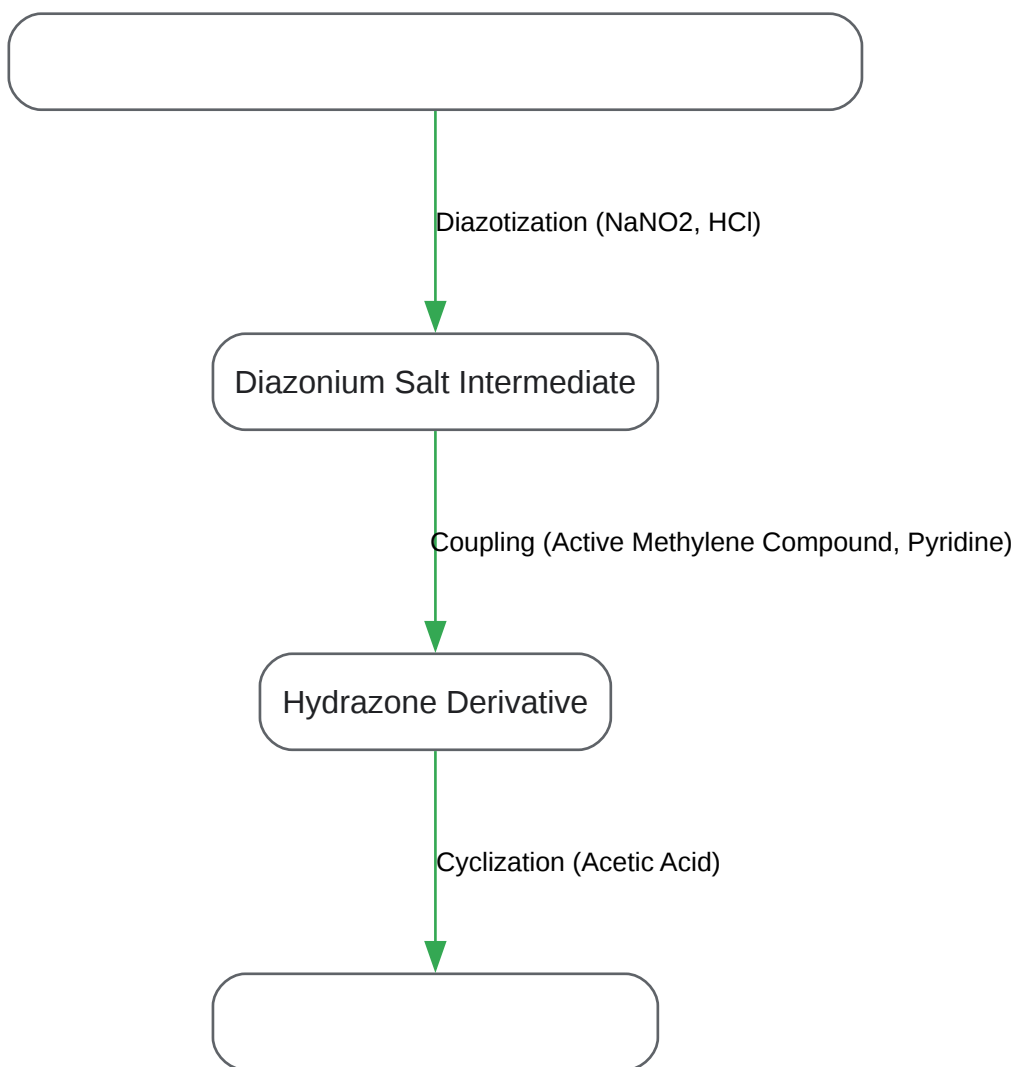
Pyrazolo[3,4-b]pyridines are a class of fused heterocyclic compounds with a broad spectrum of biological activities, including acting as kinase inhibitors and antienteroviral agents. Their synthesis often involves the reaction of 5-aminopyrazoles with 1,3-dicarbonyl compounds, α,β -unsaturated carbonyl compounds, or through multi-component reactions.

General Reaction Scheme: Three-Component Synthesis

A common and efficient method for the synthesis of pyrazolo[3,4-b]pyridines is a three-component reaction involving a 5-aminopyrazole, an aldehyde, and an active methylene

compound like malononitrile.





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- 4. researchgate.net [researchgate.net]
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